

Essential Guide to the Proper Disposal of Fmoc-Leucine- $^{13}\text{C}_6,^{15}\text{N}$

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Compound of Interest

Compound Name: Fmoc-leucine- $^{13}\text{C}_6,^{15}\text{N}$

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This document provides comprehensive guidance on the safe and proper disposal of Fmoc-leucine- $^{13}\text{C}_6,^{15}\text{N}$, a stable isotope-labeled amino acid derivative commonly used in proteomics and peptide synthesis. Adherence to these procedures is critical for ensuring laboratory safety and regulatory compliance.

Fmoc-leucine- $^{13}\text{C}_6,^{15}\text{N}$ is labeled with stable, non-radioactive isotopes of carbon and nitrogen. [1][2] Consequently, its disposal does not necessitate special precautions for radioactivity.[1][3] The disposal protocol should align with that for the unlabeled equivalent, Fmoc-L-leucine, and follow institutional and local regulations for non-hazardous or hazardous chemical waste, depending on its classification and any potential contamination with other hazardous substances.

Hazard Identification and Safety Precautions

Safety Data Sheets (SDS) for the unlabeled compound, Fmoc-L-leucine, present some differing hazard classifications. While one source indicates it is not considered hazardous under the OSHA Hazard Communication Standard[4], another classifies it as harmful if swallowed, in contact with skin, or inhaled, and as a cause of skin and serious eye irritation[5]. Given this, it is prudent to handle Fmoc-leucine- $^{13}\text{C}_6,^{15}\text{N}$ with care, employing standard laboratory personal protective equipment (PPE).

Recommended Personal Protective Equipment (PPE):

- Eye Protection: Safety glasses or goggles[6].

- Hand Protection: Compatible chemical-resistant gloves[6].
- Respiratory Protection: Use a NIOSH/MSHA or European Standard EN 149 approved respirator if dust is generated and exposure limits are exceeded[4].
- Body Protection: Lab coat.

Quantitative Data Summary

The following table summarizes key quantitative data for Fmoc-leucine- $^{13}\text{C}_6$, ^{15}N .

Property	Value	Reference
Molecular Formula	$(^{13}\text{CH}_3)_2^{13}\text{CH}^{13}\text{CH}_2^{13}\text{CH}(^{15}\text{NH-Fmoc})^{13}\text{CO}_2\text{H}$	
Molecular Weight	360.36 g/mol	[7]
CAS Number	1163133-36-5	[7]
Appearance	Solid	[6]
Melting Point	152-156 °C	[6]
Storage Temperature	Refrigerated (+2°C to +8°C), desiccated, and protected from light	[7]

Step-by-Step Disposal Protocol

This protocol outlines the procedure for the disposal of pure, unadulterated Fmoc-leucine- $^{13}\text{C}_6$, ^{15}N , as well as materials contaminated with it.

1. Waste Characterization:

- Determine if the Fmoc-leucine- $^{13}\text{C}_6$, ^{15}N waste is contaminated with any other hazardous chemicals.
- If mixed with other substances, the disposal protocol for the most hazardous component of the mixture must be followed.

2. Waste Segregation:

- Do not mix Fmoc-leucine- $^{13}\text{C}_6,^{15}\text{N}$ waste with incompatible materials.
- Avoid mixing with strong oxidizing agents or amines[4].
- Keep aqueous wastes separate from organic solvents[8].

3. Packaging and Labeling:

- Solid Waste:
- Collect pure Fmoc-leucine- $^{13}\text{C}_6,^{15}\text{N}$ solid waste and contaminated materials (e.g., gloves, weighing paper) in a designated, robust, and sealable container.
- Label the container clearly with "Fmoc-leucine- $^{13}\text{C}_6,^{15}\text{N}$ Waste" and include the full chemical name. Do not use abbreviations[9].
- Liquid Waste (if in solution):
- Collect in a compatible, leak-proof container.
- Ensure the container is properly sealed when not in use[9].
- Label the container with the full chemical name and concentration of all components.
- All waste containers must have a completed hazardous waste tag as required by your institution's Environmental Health and Safety (EHS) department[8][9].

4. Storage:

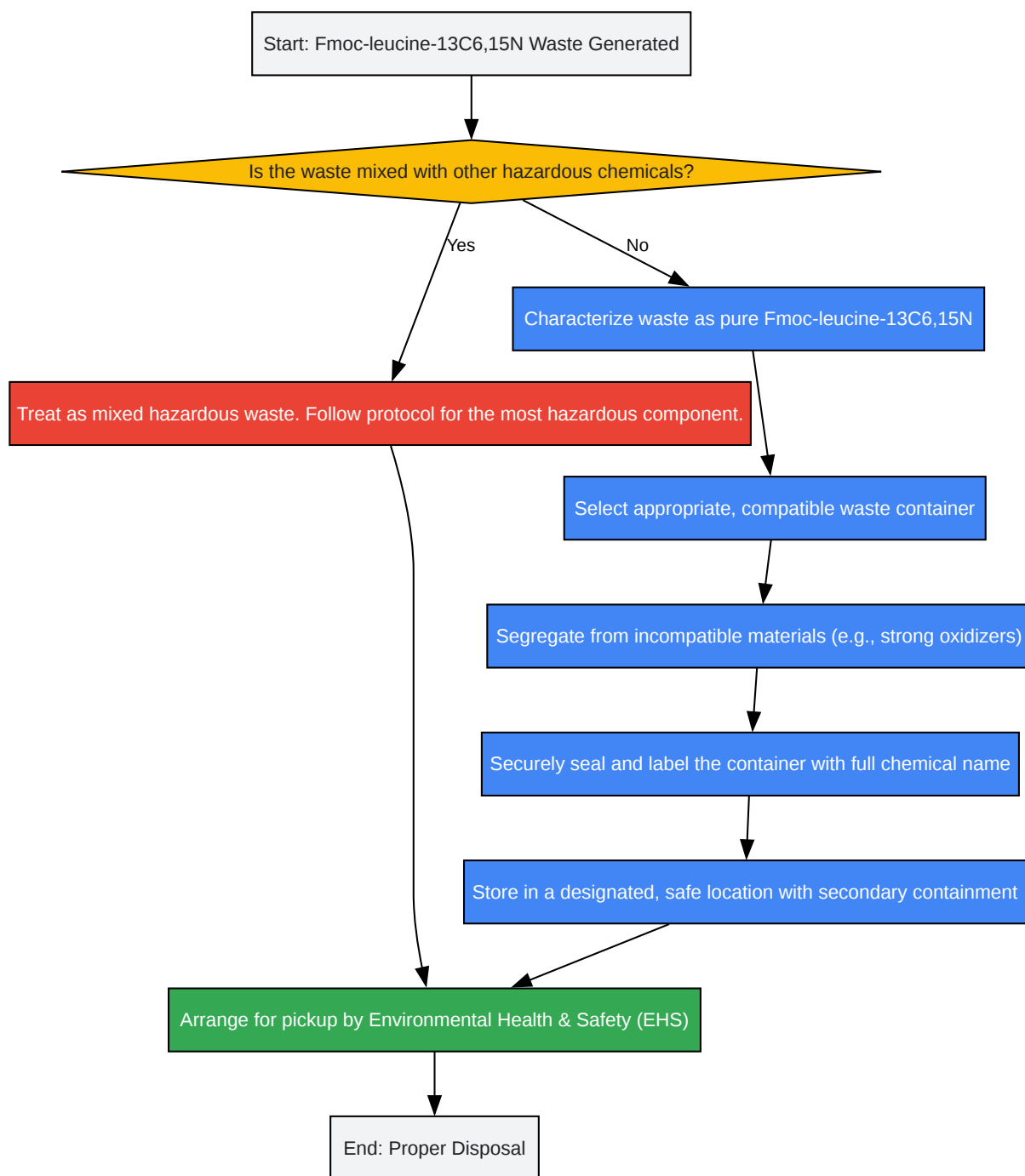
- Store waste containers in a designated, well-ventilated area, away from heat and sources of ignition[4].
- Ensure containers are stored in secondary containment to prevent spills[9].

5. Final Disposal:

- Arrange for waste pickup through your institution's EHS department or a certified hazardous waste disposal company.
- Never dispose of Fmoc-leucine- $^{13}\text{C}_6,^{15}\text{N}$ down the drain or in the regular trash[9].

Experimental Workflow and Disposal Decision-Making

The following diagram illustrates the logical workflow for the proper disposal of Fmoc-leucine- $^{13}\text{C}_6,^{15}\text{N}$.



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Caption: Disposal workflow for Fmoc-leucine- $^{13}\text{C}_6,^{15}\text{N}$.

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